

# Application Note: Precision Phenotyping of Plant Immunity

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## Compound of Interest

Compound Name: *Flagelin 22(TFA)*

Cat. No.: *B1574849*

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## Flg22-Triggered Seedling Growth Inhibition (SGI) Assay<sup>[1][2]</sup>

### Abstract

The Seedling Growth Inhibition (SGI) assay is a robust, quantitative phenotypic readout for Pattern-Triggered Immunity (PTI) in plants. Unlike transient markers such as ROS bursts (minutes) or MAPK activation (hours), SGI represents the cumulative physiological cost of sustained immune activation over several days. This protocol details a high-throughput, liquid-based methodology for assessing sensitivity to flg22, a conserved 22-amino acid peptide from bacterial flagellin. By measuring the "growth-defense trade-off," researchers can screen for immune-deficient mutants, test novel elicitors, or validate chemical primers of plant immunity.

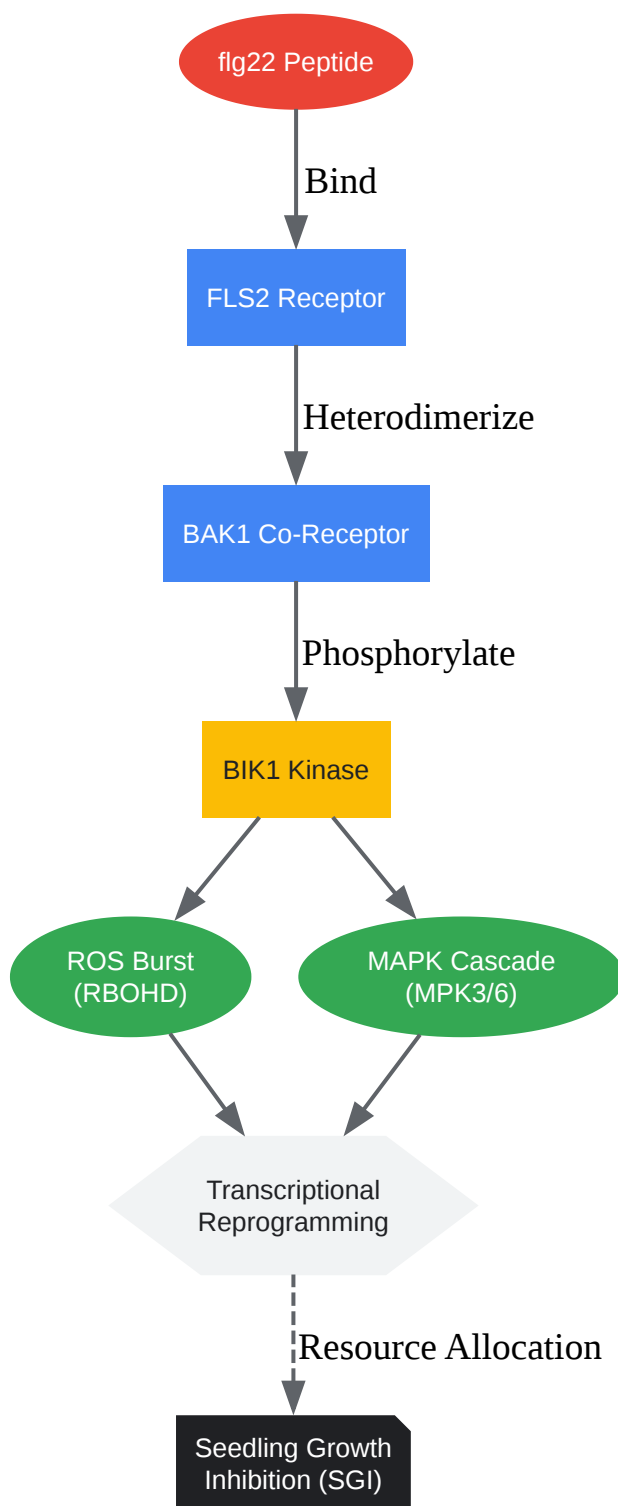
### Introduction & Mechanistic Basis

Plants possess a sophisticated innate immune system that detects Microbe-Associated Molecular Patterns (MAMPs).<sup>[1][2]</sup> The perception of flagellin is the best-characterized model for this system.

### The Signaling Cascade<sup>[3][4]</sup>

- Perception: The 22-amino acid epitope (flg22) is recognized by the Leucine-Rich Repeat Receptor-Like Kinase (LRR-RLK) FLS2 at the plasma membrane.[1]
- Complex Assembly: Upon ligand binding, FLS2 instantly recruits the co-receptor BAK1 (SERK3).
- Signal Transduction: This heterodimerization triggers the phosphorylation of the cytoplasmic kinase BIK1, leading to a calcium influx, ROS burst (via RBOHD), and activation of MAPK cascades (MPK3/6).
- Physiological Output: The massive transcriptional reprogramming required for defense diverts metabolic resources away from development, resulting in measurable growth inhibition.

Key Insight: SGI is not a measure of toxicity; it is a measure of perception. If a plant cannot "see" the bacteria (e.g., fls2 mutant), it will grow normally in the presence of flg22.



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Figure 1: The FLS2 signaling pathway leading to growth inhibition. Perception of flg22 triggers a cascade that reallocates metabolic energy from growth to defense.

## Experimental Design & Considerations

### 3.1 The Liquid Advantage

While SGI can be performed on agar plates, this protocol uses a liquid transfer format in 24-well or 48-well plates.

- **Uniformity:** Liquid media ensures the peptide is evenly distributed and constantly available to all tissues, not just the root tip.
- **Precision:** Eliminates agar drying effects and allows for cleaner weighing of seedlings without adhering agar chunks.

### 3.2 Controls

- **Positive Control (WT):** Col-0 (Wild Type) treated with flg22. Expect ~50-80% weight reduction.
- **Negative Control (Genotype):** fls2 or bak1 mutants. These should be insensitive to flg22 and grow similarly to mock-treated plants.
- **Mock Control:** Col-0 treated with solvent (water/buffer) only. Establishes the "100% Growth" baseline.

## Materials

### Reagents

- **Seeds:** Arabidopsis thaliana Col-0, fls2 (e.g., fls2-1 or fls2-c).
- **Flg22 Peptide:** Sequence: QRLSTGSRINSAKDDAAGLQIA.
  - **Stock:** Dissolve to 1 mM or 10 mM in sterile water. Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.
- **Liquid Media (1/2 MS):** Murashige & Skoog basal salts (2.15 g/L), 1% Sucrose (10 g/L), pH 5.7 (adjusted with KOH). MES buffer (0.5 g/L) is optional but recommended for pH stability.
- **Solid Media:** 1/2 MS + 0.8% Phytoagar.

## Equipment

- 24-well clear polystyrene plates (sterile).
- Analytical balance (0.1 mg precision).
- Fine-tip forceps (sterilized).
- Plant growth chamber (22°C, 16h light/8h dark photoperiod).

## Detailed Protocol

### Phase 1: Germination (Days 0-5)

- Sterilization: Surface sterilize seeds (70% Ethanol for 1 min, 10% Bleach for 10 min, wash 5x with sterile water).
- Stratification: Resuspend seeds in 0.1% sterile agarose and spot onto solid 1/2 MS plates. Seal with micropore tape. Stratify at 4°C for 2 days to synchronize germination.
- Growth: Move plates to the growth chamber. Grow for 5 days until cotyledons are fully expanded and true leaves are just visible.

### Phase 2: The Transfer (Day 5)

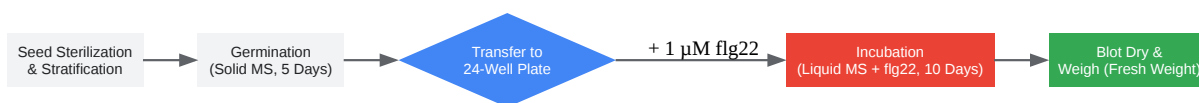
This is the critical step. Ensure the peptide concentration is accurate.

- Prepare Assay Media:
  - Mock Media: 1/2 MS liquid media.
  - Treatment Media: 1/2 MS liquid media + 1  $\mu$ M flg22.
  - Note: 1  $\mu$ M is the standard saturating dose. For dose-response curves, use 10 nM, 100 nM, and 1  $\mu$ M.
- Fill Plates: Dispense 1 mL of the respective media into the wells of a 24-well plate.
- Transfer: Using sterile forceps, carefully lift two 5-day-old seedlings from the agar plate and float them in the liquid media of a single well.

- Replicates: Use at least 6 wells (12 seedlings) per genotype/treatment combination.
- Care: Do not crush the hypocotyl. Ensure the seedling floats freely.

### Phase 3: Incubation & Measurement (Days 5-15)

- Incubation: Seal plates with micropore tape (to allow gas exchange but prevent evaporation). Return to growth chamber for 10 days.
- Harvest (Day 15):
  - Prepare a stack of paper towels.
  - Remove seedlings from a well, gently blot them on the paper towel to remove excess liquid (do not squeeze).
  - Immediately weigh the seedlings on the analytical balance. Record Fresh Weight (FW).[5]



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Figure 2: Experimental workflow. The transfer step (Step 3) isolates the treatment window to ensure uniform exposure.

## Data Analysis

- Calculate Mean FW: Calculate the average fresh weight for each condition.
- Calculate % Inhibition:
- Statistics:
  - Perform a Two-Way ANOVA (Genotype × Treatment).
  - Follow with Tukey's HSD post-hoc test to compare means.

- Success Criteria: WT should show >50% inhibition. fls2 should show <10% inhibition (non-significant difference from mock).

Example Data Table:

Genotype	Treatment	Mean FW (mg)	% Inhibition	Interpretation
Col-0 (WT)	Mock	150 ± 12	-	Baseline Growth
Col-0 (WT)	1 μM flg22	45 ± 5	70%	Functional PTI
fls2	Mock	155 ± 10	-	Baseline Growth
fls2	1 μM flg22	152 ± 11	~2%	Loss of Perception

## Troubleshooting & Optimization

Issue	Probable Cause	Solution
No inhibition in WT	Inactive Peptide	Flg22 adheres to plastic or degrades. Use low-bind tubes for stocks. Ensure -20°C storage.
High variation	Uneven Germination	Select seedlings of identical size during the transfer step (Day 5).
Chlorosis (Yellowing)	Media Depletion	If growing >10 days, increase media volume to 1.5 mL or refresh media at Day 10.
Contamination	Non-sterile transfer	Perform the transfer in a laminar flow hood. Use sterile forceps.

## References

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